

trilostane dosing protocol canine hyperadrenocorticism

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Compound Focus: Trilostane

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Introduction to Trilostane in Canine HAC

Trilostane is a competitive inhibitor of the enzyme **3 β -hydroxysteroid dehydrogenase (3 β -HSD)**, which is essential for the synthesis of cortisol, aldosterone, and sex hormones [1]. By reversibly inhibiting this enzyme, **trilostane** effectively reduces circulating cortisol levels, alleviating the clinical signs of HAC (Cushing's syndrome) [2]. It is approved for treating both pituitary-dependent (PDH) and adrenal-dependent (ADH) HAC in dogs [1] [3].

A key consideration is its pharmacokinetics; peak plasma concentration occurs 1.5 to 3.8 hours after administration, and its effect often lasts less than 12 hours [1]. This short duration of action is a primary reason many clinicians now prefer twice-daily dosing regimens [4] [2] [5].

Established Dosing Protocols

While the manufacturer's label recommends a starting dose of **2.2 to 6.7 mg/kg once daily**, a growing body of evidence supports alternative, often lower-dose, protocols [2] [6] [5]. The choice of protocol involves a balance between the speed of symptom control and the risk of adverse effects.

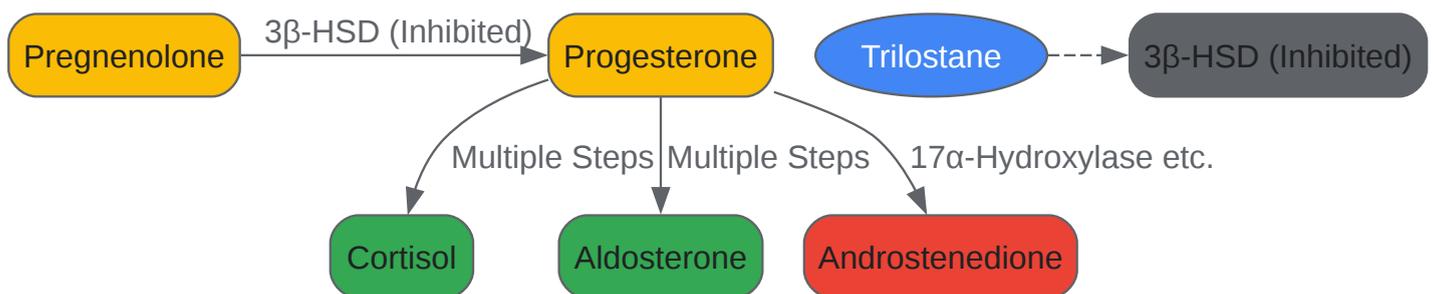
The table below summarizes the primary dosing strategies found in the literature:

Protocol Type	Recommended Starting Dose	Key Findings and Considerations
Manufacturer (Once Daily) [2] [5]	2.2 - 6.7 mg/kg, PO, q24h	Traditional approach; may be sufficient for some dogs but can lead to inconsistent symptom control over 24 hours [4].
Low-Dose Twice Daily [2] [6] [7]	0.8 - 1.2 mg/kg, PO, q12h	Increasingly preferred protocol. Provides more consistent cortisol suppression and clinical control, with a potentially lower risk of hypoadrenocorticism [8] [7].
High-Dose Once Daily (for small dogs <5 kg) [8]	~30 mg/dog (approx. 6-13.3 mg/kg), PO, q24h	Studied in dogs under 5 kg. Achieved faster control of polyuria/polydipsia but had a higher incidence of hypoadrenocorticism (2 out of 7 dogs) [8].

A 2013 prospective study directly compared once-daily (SID) and twice-daily (BID) administration. It concluded that while both protocols were safe, **using trilostane BID might increase the number of dogs with a good clinical response** [4].

Mechanism of Action: Steroidogenesis Pathway

Trilostane exerts its effect by inhibiting key enzymes in the adrenal steroid synthesis pathway, as illustrated below.



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This diagram shows that **trilostane**'s primary target is **3 β -HSD**, blocking the conversion of pregnenolone to progesterone. This inhibition reduces the production of downstream steroids, including cortisol, aldosterone, and androgens [1]. There is also evidence that **trilostane** may inhibit **11 β -hydroxylase**, an enzyme further along the cortisol synthesis pathway [1] [5].

Monitoring Strategies & Dose Adjustment

Monitoring is critical for ensuring efficacy and safety. The paradigm is shifting from relying solely on the ACTH stimulation test to incorporating pre-**trilostane** cortisol measurements, with clinical signs being the most important indicator of control [6] [5] [3].

Clinical Monitoring and Owner Assessment

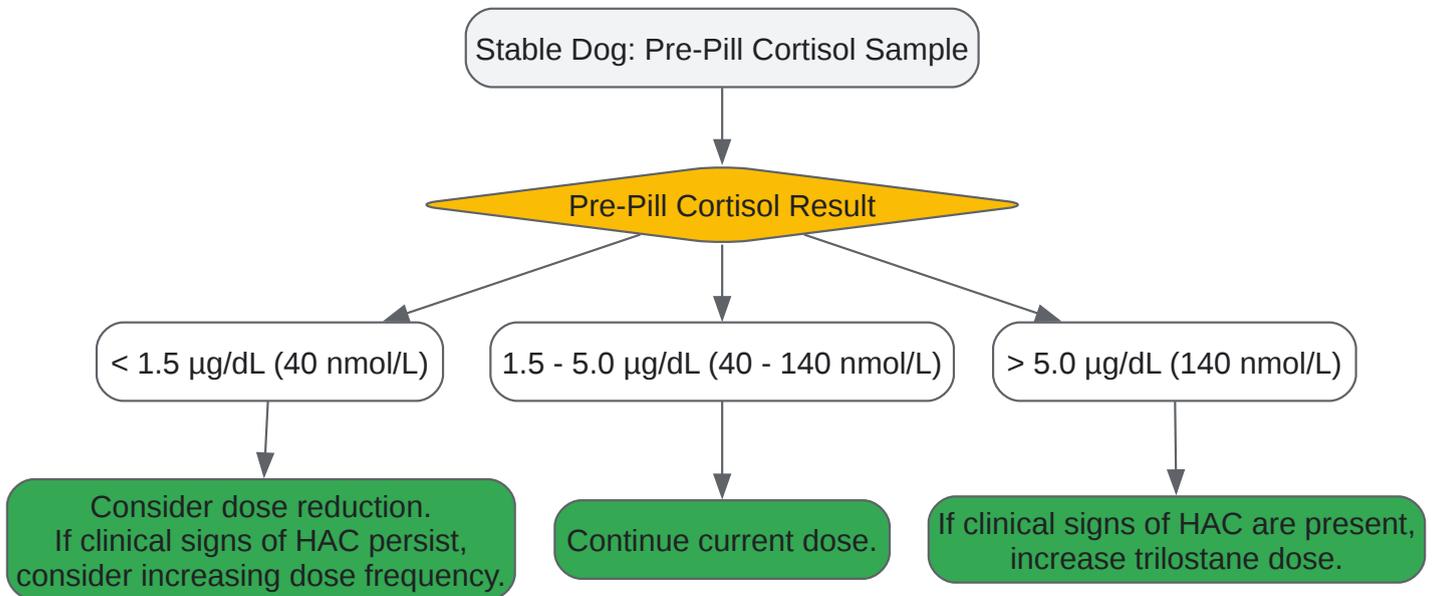
The primary goal of therapy is to resolve the clinical signs of HAC (e.g., polyuria, polydipsia, polyphagia). Owner observations are paramount. Using a standardized questionnaire, such as the **CushQoL-pet**, provides an objective way to track progress [9]. Clinical signs resolve at different rates; while PU/PD may improve quickly, dermatologic changes can take months [9].

Biochemical Monitoring Protocols

Two main laboratory methods are used to assess adrenal function during treatment.

- **ACTH Stimulation Test:** This is the traditional method. The test is performed **2-4 hours after trilostane administration** [2] [10]. A low-dose (1 μ g/kg) cosyntropin protocol has been validated for monitoring [2].
- **Pre-Pill Cortisol Measurement:** This newer method involves a single blood sample taken at the **end of the dosing interval**, just before the next scheduled dose [6] [5]. It is more convenient and cost-effective but should **only be used in dogs that are clinically well** [6] [3]. If the dog is ill, an ACTH stimulation test is required.

The following workflow outlines the decision-making process for a dog on a stable dose of **trilostane** that is clinically well, using the pre-pill cortisol method.



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Interpretation of laboratory results must always be correlated with the dog's clinical signs [6] [9]. A dog with a pre-pill cortisol above the ideal range but no clinical signs of HAC may not need a dose increase [6]. Conversely, a dog with clinical signs and cortisol levels within the "ideal" range may need a dosage adjustment [2].

Adverse Effects and Safety Considerations

The most significant adverse effect is iatrogenic hypoadrenocorticism, which can be life-threatening.

- **Signs of Over-Suppression:** Lethargy, vomiting, diarrhea, anorexia, and collapse [2]. Owners must be educated to recognize these signs and stop the medication immediately, seeking veterinary care [3].
- **Idiosyncratic Adrenal Necrosis:** A rare but serious complication thought to be related to elevated ACTH concentrations [5].
- **Use of Compounded Trilostane:** Studies have shown significant variability in the drug content of **trilostane** from compounding pharmacies [1] [2]. It is recommended to use the licensed product (Vetoryl) whenever possible. If compounding is necessary, it should be done using the licensed product by a trained pharmacist [2].

Conclusion and Future Directions

Trilostane remains a safe and effective first-line treatment for canine HAC. The trend in clinical practice is toward initiating therapy with **lower doses (e.g., 1 mg/kg) administered twice daily** to achieve more consistent control of clinical signs while minimizing the risk of adverse events. Monitoring is best achieved through a combination of **careful assessment of clinical signs and strategic use of cortisol testing**, with the pre-pill cortisol method offering a practical alternative to the ACTH stimulation test for stable patients. Future large-scale, prospective studies will help to further refine optimal dosing and monitoring protocols.

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